

Spectroscopic Analysis of 5-Phenylpyrimidin-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 5-Phenylpyrimidin-2-amine

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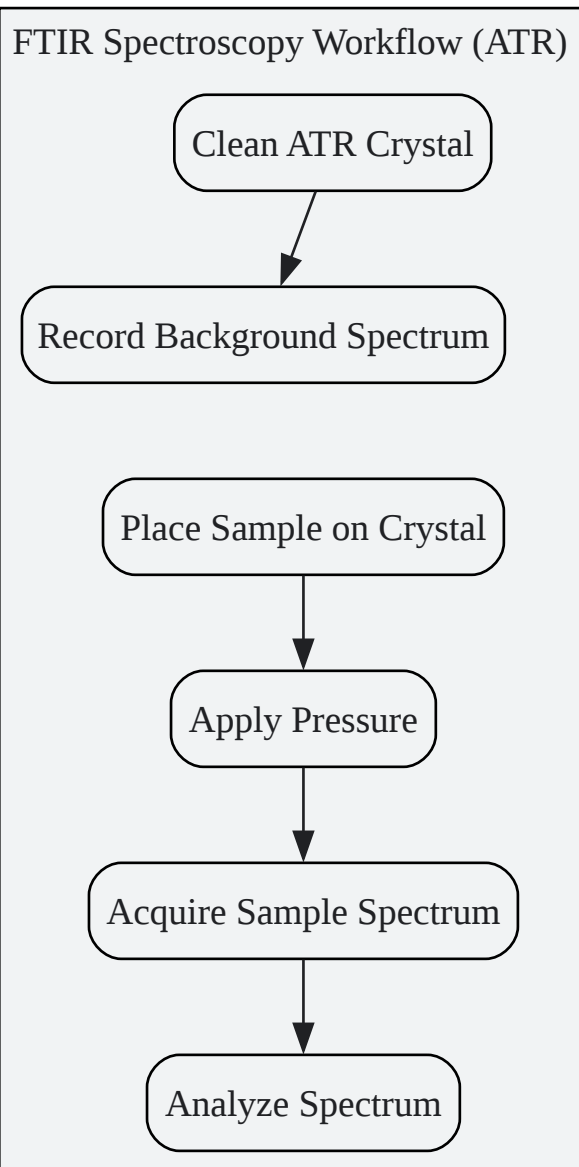
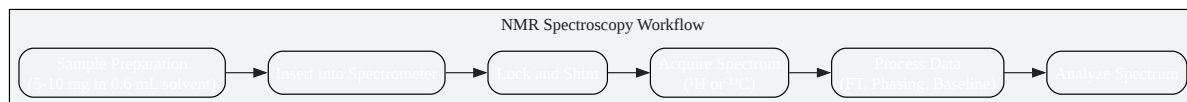
For Researchers, Scientists, and Drug Development Professionals

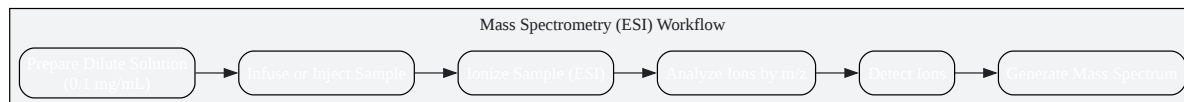
This technical guide provides a comprehensive overview of the spectroscopic analysis of **5-phenylpyrimidin-2-amine**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document outlines the expected spectroscopic characteristics and provides detailed experimental protocols for its analysis using Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

Chemical Structure and Properties

5-Phenylpyrimidin-2-amine is an aromatic heterocyclic compound with the molecular formula $C_{10}H_9N_3$.^[1] Its structure consists of a pyrimidine ring substituted with a phenyl group at the 5-position and an amino group at the 2-position.

Molecular Structure:





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References

- 1. PubChemLite - 5-phenylpyrimidin-2-amine (C₁₀H₉N₃) [pubchemlite.lcsb.uni.lu]
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